

# Physicochemical properties of 7-Methylimidazo[1,2-a]pyridine-3-carboxylic acid

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## Compound of Interest

Compound Name: 7-Methylimidazo[1,2-a]pyridine-3-carboxylic acid

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An In-Depth Technical Guide to the Physicochemical Properties of **7-Methylimidazo[1,2-a]pyridine-3-carboxylic acid**

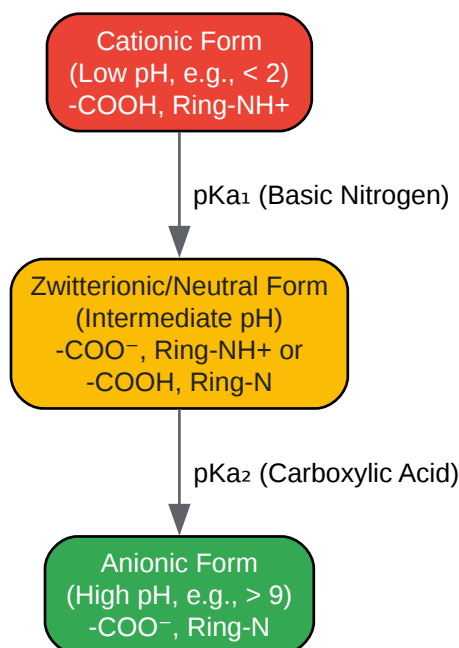
## Introduction

**7-Methylimidazo[1,2-a]pyridine-3-carboxylic acid** is a heterocyclic compound belonging to the imidazopyridine class. This scaffold is of significant interest in medicinal chemistry and drug development due to its prevalence in molecules targeting the central nervous system, particularly as modulators of GABA-A receptors, and its potential as a building block for kinase inhibitors and other bioactive agents.<sup>[1]</sup> A thorough understanding of its physicochemical properties is a critical prerequisite for its effective utilization in research and development, influencing everything from reaction conditions during synthesis to formulation strategies and ADME (absorption, distribution, metabolism, and excretion) profiling in drug discovery.

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It provides a detailed examination of the key physicochemical characteristics of **7-Methylimidazo[1,2-a]pyridine-3-carboxylic acid**, explains the scientific rationale behind property determination, and offers robust, field-proven protocols for their measurement.

## Molecular Structure and Identity

The foundational step in characterizing any chemical entity is to confirm its structure and fundamental properties. The molecule consists of a fused imidazopyridine bicyclic system, with a methyl group at position 7 and a carboxylic acid functional group at position 3.



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## References

- 1. 7-Methylimidazo[1,2-a]pyridine-3-carboxylic acid [myskinrecipes.com]
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